

Technical Assessment: Spectroscopic Characterization of 1-Nitropropan-2-amine HCl

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Compound of Interest

Compound Name: *1-Nitropropan-2-amine hydrochloride*
Cat. No.: *B11742568*

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Executive Summary & Strategic Context

1-Nitropropan-2-amine hydrochloride (CAS: N/A for specific salt; Free base related CAS: 19345-42-7) is a critical aliphatic nitroamine intermediate. It serves as a precursor for 1,2-diamines and is a structural analog to amphetamine derivatives, albeit with distinct electronic properties due to the nitro group.

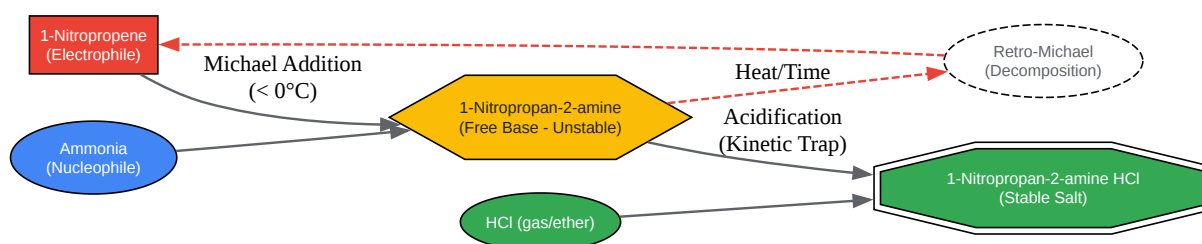
The Core Challenge: The free base, 1-nitropropan-2-amine, is thermally unstable. It undergoes a retro-Michael reaction (retro-aza-Henry type process) to revert to 1-nitropropene and ammonia upon heating or prolonged storage. Consequently, the hydrochloride salt is the requisite form for isolation, storage, and analysis.

This guide provides the definitive spectroscopic data to distinguish this compound from its regioisomer (2-nitropropan-1-amine) and validates the successful formation of the stable salt species.

Synthesis & Stabilization Logic

To understand the spectra, one must understand the origin of the sample. The synthesis relies on the Michael addition of ammonia to 1-nitropropene, followed by immediate acidification.

Mechanistic Pathway (Graphviz)



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Figure 1: The stabilization pathway. The free base is a transient intermediate that must be kinetically trapped as the hydrochloride salt to prevent retro-Michael decomposition.

Spectroscopic Data: 1-Nitropropan-2-amine HCl

A. Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the presence of the nitro group and the ammonium salt. The absence of the

stretch (approx. 1650 cm^{-1}) confirms the consumption of the starting material (1-nitropropene).

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Assignment / Notes
Ammonium (N-H)	2800 – 3100	Broad, Strong	stretching. Overlaps with C-H stretches. Characteristic "ammonium band."
Nitro ()	1555 – 1565	Strong	Asymmetric stretch. Key identifier for nitroalkanes.
Nitro ()	1370 – 1380	Strong	Symmetric stretch.
Ammonium (N-H)	1500 – 1520	Medium	bending (deformation).
Alkyl (C-H)	2900 – 2980	Medium	C-H stretching (often obscured by ammonium band).

B. Nuclear Magnetic Resonance (¹H NMR)

Solvent: DMSO-d₆ or D₂O (Note: In D₂O, exchangeable NH protons will not be visible).

Structural Formula:

Position	Proton Type	Shift (, ppm)	Multiplicity	Integration	Coupling ()	Mechanistic Explanation
a		4.80 – 5.10	dd or m	2H	Hz	Strongly deshielded by the electron-withdrawing nitro group. May appear as diastereotopic (ABX system) due to the chiral center at C2.
b		3.90 – 4.20	Multiplet	1H	-	Deshielded by the ammonium cation (), but less than the nitro-alpha protons.
c		1.35 – 1.45	Doublet	3H	Hz	Typical methyl doublet, slightly downfield due to -effect of the

					ammonium group.
					Visible in DMSO-d ₆ ; disappears in D ₂ O. Broad due to quadrupole relaxation.
-	8.00 – 8.50	Broad s	3H	-	

Critical Validation Point: The chemical shift of the methylene group (Proton a) is the diagnostic signal. In nitroalkanes,

-protons typically resonate at 4.3–4.5 ppm. The presence of the adjacent ammonium salt pulls this further downfield to the 4.8–5.1 ppm range.

C. ¹³C NMR Data

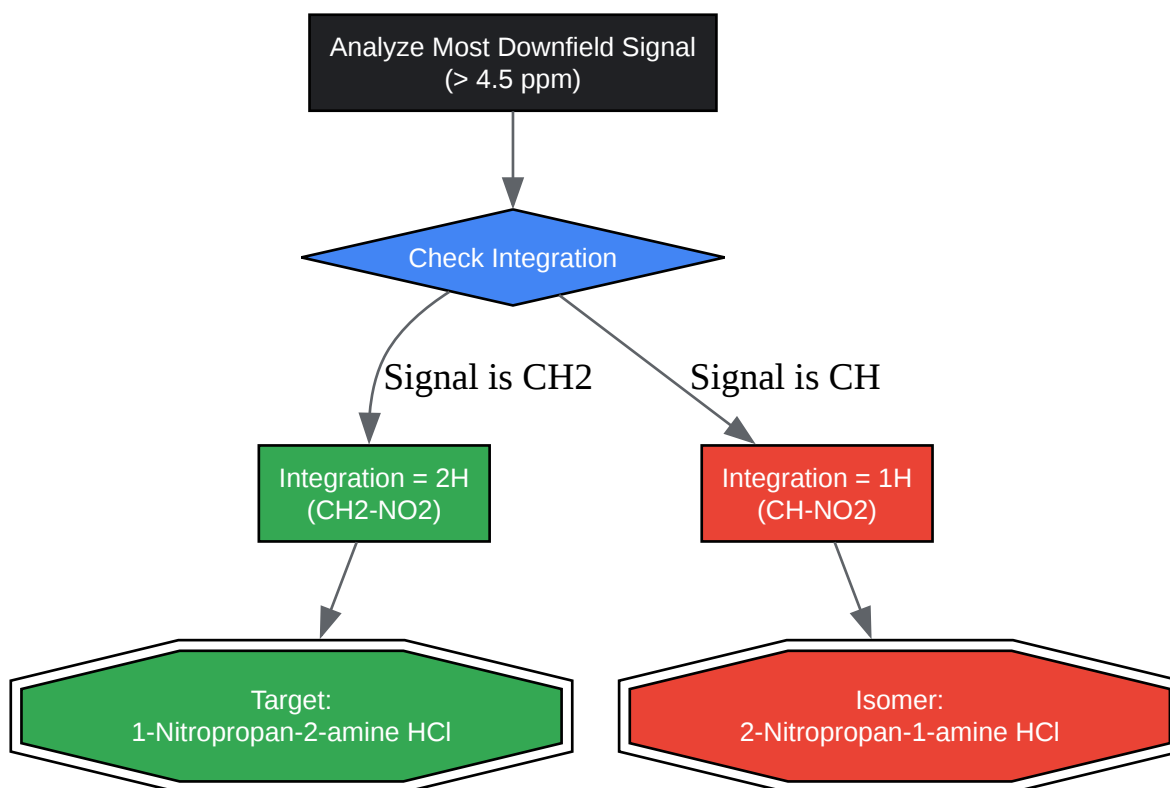
Solvent: DMSO-d₆

Carbon	Shift (, ppm)	Assignment
C1	75.0 – 78.0	(Nitro-alpha carbon is significantly deshielded).
C2	46.0 – 49.0	(Methine carbon attached to nitrogen).
C3	15.0 – 18.0	(Methyl group).

Comparative Analysis: Distinguishing Isomers

A common error in synthesis (especially nitration of propane) is the formation of the regioisomer 2-nitropropan-1-amine.

Isomer Distinction Logic (Graphviz)



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Figure 2: NMR Decision Tree for Isomer Identification.

Comparison Table

Feature	Target: 1-Nitropropan-2-amine HCl	Alternative: 2-Nitropropan-1-amine HCl
Structure		
Most Downfield H	~5.0 ppm (2H,)	~5.0 ppm (1H,)
Mid-field H	~4.0 ppm (1H,)	~3.4 ppm (2H,)
Methyl ()	Doublet	Doublet
Stability	Stable as salt	Stable as salt
Synthesis Origin	Michael Addn. ^[1] (Nitropropene +)	Reduction of 2-nitro-1-propene (rare) or Nitration

Experimental Protocol: Synthesis & Analysis

Standard Operating Procedure (SOP) for validation.

Step 1: Synthesis (Michael Addition)

- Preparation: Dissolve 1-nitropropene (10 mmol) in anhydrous ether (20 mL) under atmosphere. Cool to -10°C.
- Addition: Bubble anhydrous ammonia gas through the solution for 15 minutes, or add a stoichiometric amount of ammonia in methanol dropwise.
- Observation: The solution may darken slightly. Caution: Exothermic.
- Acidification (Critical): Immediately add 2M HCl in diethyl ether (12 mmol) dropwise. A white precipitate should form instantly.

- Why? Immediate acidification traps the amine before it can revert to the starting material.
- Isolation: Filter the white solid under inert atmosphere (argon/nitrogen) to avoid moisture absorption (hygroscopic). Wash with cold ether.

Step 2: Sample Preparation for NMR

- Solvent Choice: Use DMSO-d₆ for the best resolution of the ammonium protons. Use D₂O if the salt is not fully soluble in DMSO, but note the loss of NH peaks.
- Concentration: Prepare a ~10 mg/mL solution.
- Reference: Calibrate to residual solvent peak (DMSO quintet at 2.50 ppm).

Step 3: Spectral Verification

- Check 1: Verify disappearance of alkene protons (6.0–7.5 ppm range). If present, starting material remains or retro-Michael occurred.
- Check 2: Integrate the downfield signal (4.8–5.1 ppm). It must integrate to 2 protons relative to the methyl doublet (3 protons).

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